

## Core Properties of AF 594 NHS Ester

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### Compound of Interest

Compound Name: AF 594 NHS ester

Cat. No.: B12364994

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AF 594 is characterized by its high fluorescence quantum yield and photostability, making it a robust choice for various applications including fluorescence microscopy, flow cytometry, and single-molecule detection.[1][3] The dye is insensitive to pH changes over a wide range (pH 4-10), ensuring consistent fluorescence in diverse experimental conditions.[1][2]

## Quantitative Data Summary

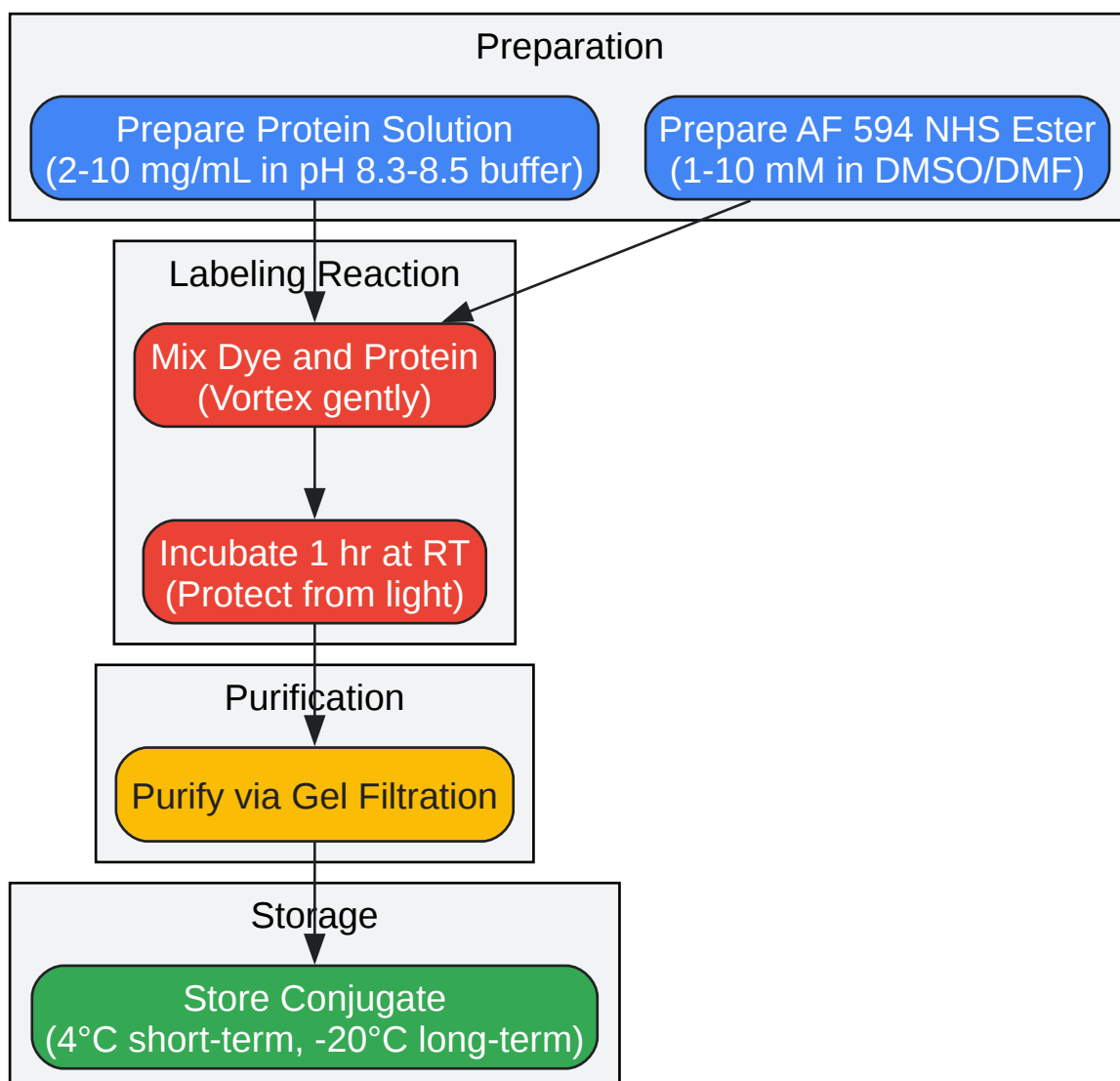
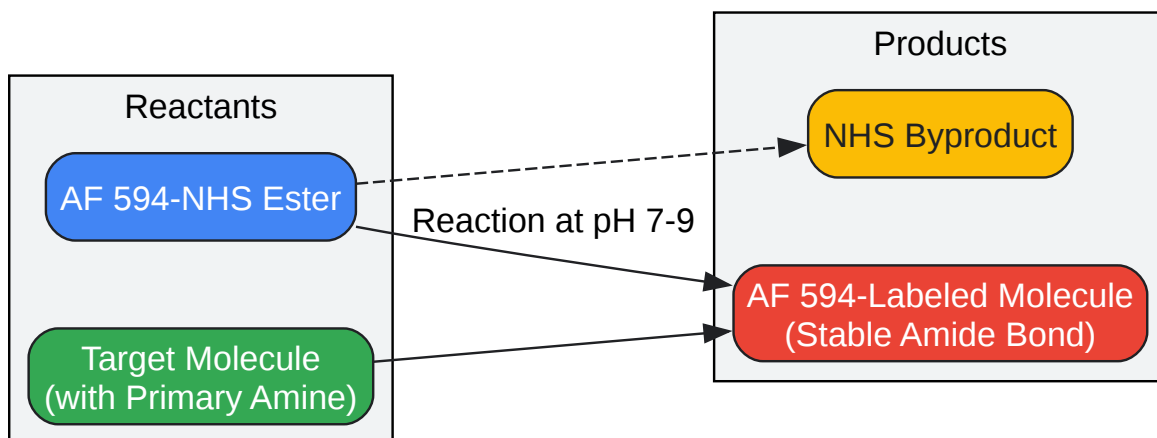
For ease of reference and comparison, the key quantitative properties of **AF 594 NHS ester** are summarized in the table below.

Property	Value
Maximum Excitation Wavelength	586 - 594 nm[1][3]
Maximum Emission Wavelength	613 - 617 nm[1][2][4]
Molar Extinction Coefficient	92,000 - 105,000 cm <sup>-1</sup> M <sup>-1</sup> [1][2][4]
Molecular Weight	~819.85 g/mol [2][4]
Recommended pH for Labeling	7.0 - 9.0 (Optimal: 8.3 - 8.5)[1][5]
Storage Conditions	-20°C in the dark, desiccated[1][6][7]

## Chemical Reactivity and Labeling Mechanism

The N-hydroxysuccinimidyl (NHS) ester functional group of AF 594 readily reacts with primary amino groups (-NH<sub>2</sub>) found on molecules like the side chains of lysine residues in proteins.[5]

[8] This reaction, which is most efficient at a pH between 7 and 9, results in the formation of a stable, covalent amide bond.[1][4]



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